

Handling and storage of volatile (Z)-3-Penten-1-yne

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Compound of Interest

Compound Name: 3-Penten-1-yne, (Z)-

Cat. No.: B151741

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Technical Support Center: (Z)-3-Penten-1-yne

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of the volatile compound (Z)-3-Penten-1-yne.

Frequently Asked Questions (FAQs)

Q1: What is (Z)-3-Penten-1-yne and what are its primary hazards?

A1: (Z)-3-Penten-1-yne is a volatile enyne, a type of hydrocarbon containing both a double and a triple bond[1][2]. Its key physical and chemical properties are summarized below. The primary hazards associated with this compound are its high flammability and its potential to cause skin, eye, and respiratory irritation[3][4].

Q2: What are the recommended storage conditions for (Z)-3-Penten-1-yne?

A2: Due to its volatile and flammable nature, (Z)-3-Penten-1-yne should be stored in a tightly closed container in a cool, dry, and well-ventilated area[3]. It is crucial to keep it away from heat, sparks, open flames, and other sources of ignition. The storage area should be designed for flammable liquids.

Q3: What personal protective equipment (PPE) should be worn when handling this compound?

A3: When working with (Z)-3-Penten-1-yne, appropriate personal protective equipment is essential. This includes flame-retardant lab coats, chemical-resistant gloves, and tightly sealed safety goggles. If there is a risk of inhalation, a respirator with a suitable cartridge should be used in a well-ventilated area, preferably within a chemical fume hood[3][4].

Q4: What should I do in case of a spill?

A4: In the event of a small spill, ensure the area is well-ventilated and eliminate all ignition sources. Absorb the spill with an inert, non-combustible material such as sand or vermiculite, and place it in a sealed container for disposal. For larger spills, evacuate the area and follow your institution's emergency procedures.

Q5: Are there any known incompatibilities for (Z)-3-Penten-1-yne?

A5: While specific incompatibility data for the (Z)-isomer is limited, as a general principle for volatile and unsaturated hydrocarbons, it should be kept away from strong oxidizing agents, acids, and bases to prevent vigorous or explosive reactions.

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Low or no reactivity in a reaction (e.g., enyne metathesis)	<p>1. Decomposition of the compound: (Z)-3-Penten-1-yne may be unstable over time or when exposed to air or light. 2. Catalyst incompatibility or deactivation: The catalyst used may not be suitable or may have been deactivated by impurities. 3. Incorrect reaction conditions: Temperature, pressure, or solvent may not be optimal.</p>	<p>1. Use freshly acquired or purified (Z)-3-Penten-1-yne. Consider storing it under an inert atmosphere (e.g., argon or nitrogen). 2. Ensure the catalyst is active and compatible with the substrate. Use fresh, high-purity catalyst. 3. Review the literature for established protocols for similar enynes and optimize reaction conditions accordingly.</p>
Formation of unexpected byproducts	<p>1. Isomerization: The (Z)-isomer may isomerize to the (E)-isomer under the reaction conditions. 2. Polymerization: The compound may polymerize, especially in the presence of certain catalysts or initiators. 3. Side reactions: The enyne functionality can participate in various side reactions.</p>	<p>1. Analyze the product mixture for the presence of the (E)-isomer. Reaction conditions may need to be adjusted to minimize isomerization. 2. Use appropriate inhibitors if polymerization is a known issue for the reaction type. 3. Carefully purify the product mixture and use analytical techniques (e.g., NMR, GC-MS) to identify byproducts and adjust the reaction strategy.</p>
Difficulty in handling and transferring the compound due to its volatility	<p>High vapor pressure: The compound readily evaporates at room temperature, leading to loss of material and potential exposure.</p>	<p>1. Keep the compound cooled (e.g., in an ice bath) during handling and transfer. 2. Use gastight syringes for transferring precise volumes. 3. Minimize the time the container is open and work in a well-ventilated fume hood.</p>

Quantitative Data

Physical and Chemical Properties of (Z)-3-Penten-1-yne

Property	Value	Reference
CAS Number	1574-40-9	[1] [5]
Molecular Formula	C ₅ H ₆	[1] [5]
Molecular Weight	66.10 g/mol	[1]

Safety Information for 3-Penten-1-yne (Isomer not specified)

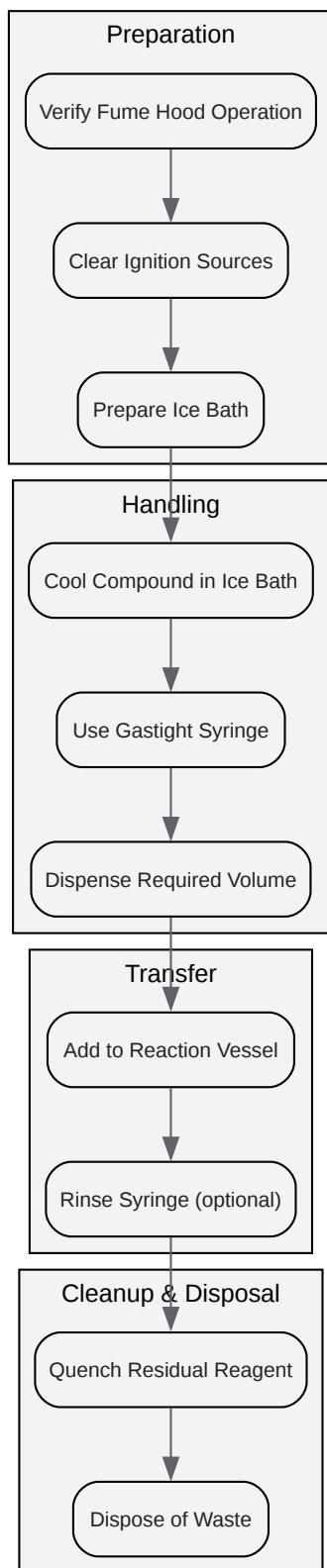
Hazard Class	GHS Pictogram	Hazard Statement	Precautionary Statement (Examples)	Reference
Flammable liquids, Category 2		H225: Highly flammable liquid and vapour.	P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.	[3]
Skin corrosion/irritation, Category 2		H315: Causes skin irritation.	P280: Wear protective gloves/protective clothing/eye protection/face protection.	[3]
Serious eye damage/eye irritation, Category 2A		H319: Causes serious eye irritation.	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[3]
Specific target organ toxicity — single exposure, Category 3, Respiratory tract irritation		H335: May cause respiratory irritation.	P261: Avoid breathing dust/fume/gas/mist/vapours/spray.	[3]

Experimental Protocols

General Protocol for Handling and Dispensing (Z)-3-Penten-1-yne

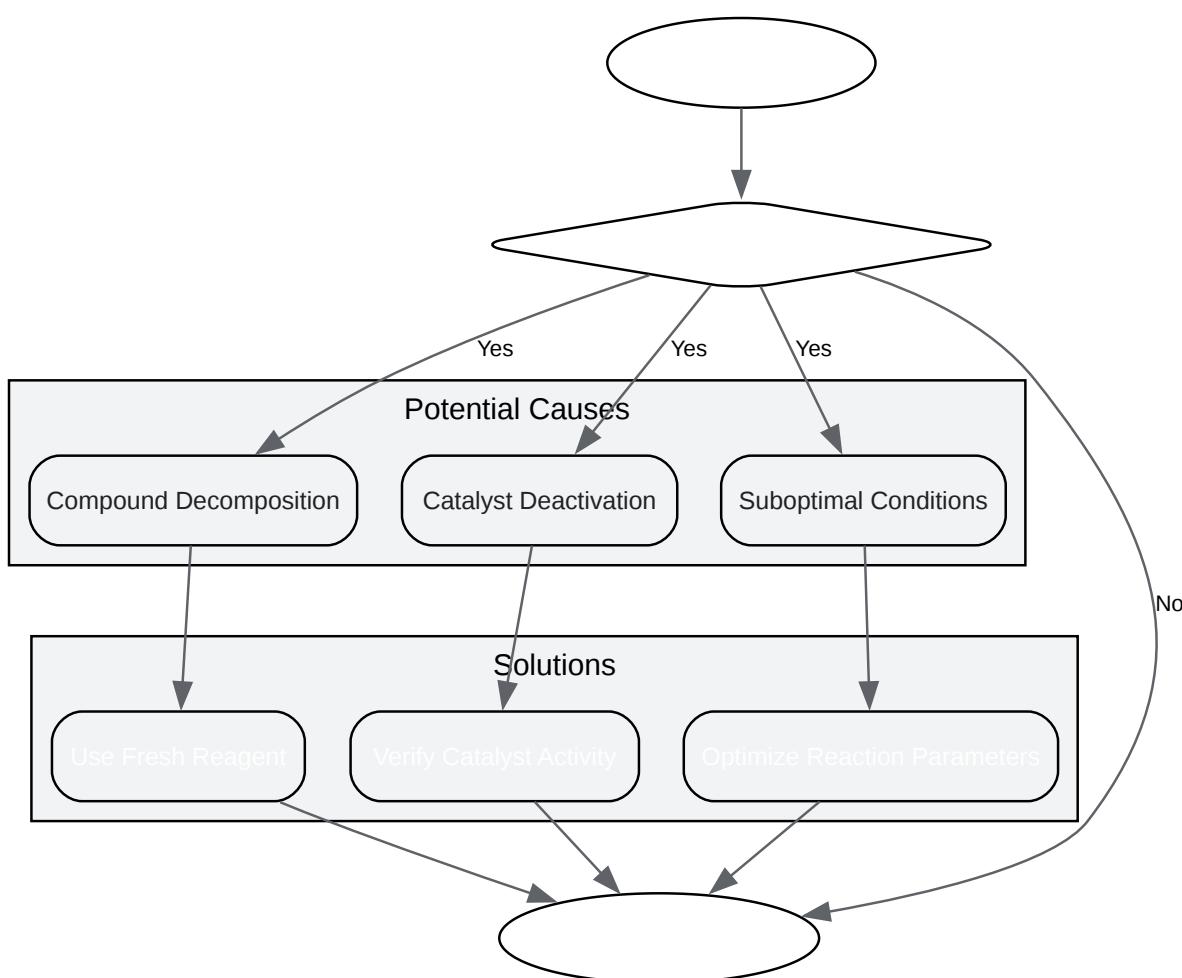
- Preparation:
 - Ensure a chemical fume hood is operational and the work area is free of ignition sources.
 - Prepare an ice bath to keep the vial of (Z)-3-Penten-1-yne cool.
 - Have all necessary glassware, syringes, and reagents ready.
- Inert Atmosphere (if required):
 - For sensitive reactions, purge the reaction vessel with an inert gas (argon or nitrogen).
- Dispensing:
 - Place the vial of (Z)-3-Penten-1-yne in the ice bath.
 - Using a clean, dry needle and a gastight syringe, pierce the septum of the vial.
 - Slowly draw the desired volume of the liquid into the syringe.
 - To prevent dripping, draw a small amount of inert gas into the syringe after the liquid.
- Transfer:
 - Dispense the (Z)-3-Penten-1-yne from the syringe into the reaction vessel.
 - If necessary, rinse the syringe with the reaction solvent to ensure complete transfer.
- Cleanup:
 - Quench any residual reagent in the syringe with a suitable solvent (e.g., isopropanol) before cleaning.
 - Properly dispose of all contaminated materials according to institutional guidelines.

Visualizations



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Caption: Workflow for the safe handling and transfer of (Z)-3-Penten-1-yne.

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Caption: Logical diagram for troubleshooting poor reaction outcomes.

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